

# An In-depth Technical Guide to 2-Bromo-3-butylthiophene

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## Compound of Interest

Compound Name: 2-Bromo-3-butylthiophene

Cat. No.: B128449

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Bromo-3-butylthiophene** is a substituted thiophene derivative that has emerged as a significant building block in the fields of medicinal chemistry and materials science. Its unique chemical structure, featuring a reactive bromine atom and a solubilizing butyl group on a thiophene ring, makes it a versatile intermediate for the synthesis of a wide range of functional molecules. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **2-Bromo-3-butylthiophene**, with a focus on its utility for researchers and professionals in drug development and materials science. The presence of a bromine atom makes it particularly useful for various cross-coupling reactions, which are fundamental in modern organic synthesis.<sup>[1]</sup> The butyl group can influence the solubility and physical properties of the resulting compounds.<sup>[1]</sup>

## Chemical Structure and Identifiers

The chemical structure of **2-Bromo-3-butylthiophene** consists of a central five-membered thiophene ring, with a bromine atom at the 2-position and a butyl group at the 3-position.

IUPAC Name: **2-bromo-3-butylthiophene**<sup>[2]</sup> CAS Number: 145543-82-4<sup>[2][3]</sup> Molecular Formula: C<sub>8</sub>H<sub>11</sub>BrS<sup>[2][3]</sup> SMILES: CCCCC1=C(SC=C1)Br<sup>[2]</sup>

Caption: Chemical structure of **2-Bromo-3-butylthiophene**.

## Physicochemical Properties

The physical and chemical properties of **2-Bromo-3-butylthiophene** are summarized in the table below. This data is essential for its handling, storage, and application in chemical synthesis.

Property	Value	Reference
Molar Mass	219.14 g/mol	[3]
Appearance	White to Yellow to Green clear liquid	[4]
Density	1.361 g/cm <sup>3</sup>	[3]
Boiling Point	236 °C	[3]
Flash Point	97 °C	[3]
Refractive Index	1.5390-1.5430	[3]
Vapor Pressure	0.074 mmHg at 25°C	[3]
Purity	>98.0% (GC)	[4]

## Synthesis

**2-Bromo-3-butylthiophene** can be synthesized from 3-bromothiophene through a two-step process.[3] While a specific detailed protocol for the butyl derivative is not readily available in the provided search results, a general synthetic methodology can be inferred from the synthesis of similar 2-bromo-3-alkylthiophenes. The following is a representative experimental protocol.

## Experimental Protocol: Synthesis of 2-Bromo-3-alkylthiophenes

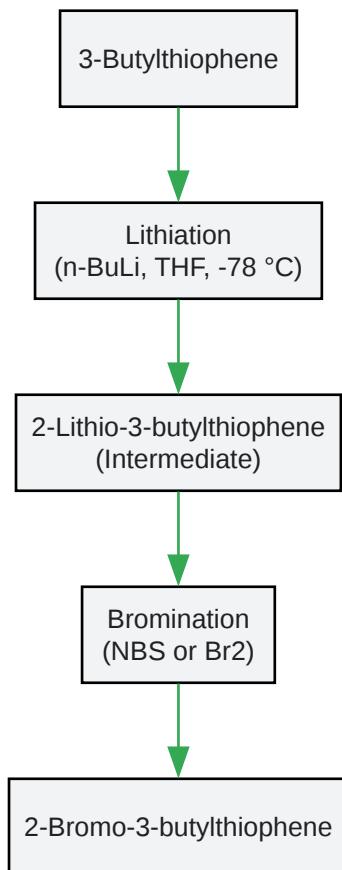
This protocol is based on the general principles of thiophene chemistry and should be adapted and optimized for the synthesis of **2-Bromo-3-butylthiophene**.

### Step 1: Lithiation of 3-Alkylthiophene

- To a solution of a 3-alkylthiophene in an anhydrous aprotic solvent (e.g., tetrahydrofuran) under an inert atmosphere (e.g., argon), cool the reaction mixture to a low temperature (e.g., -78 °C).
- Slowly add a solution of a strong base, such as n-butyllithium, dropwise to the reaction mixture.
- Stir the mixture at low temperature for a specified period to ensure complete lithiation at the 2-position.

#### Step 2: Bromination

- To the lithiated thiophene solution, slowly add a brominating agent, such as N-bromosuccinimide (NBS) or bromine, while maintaining the low temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours.
- Quench the reaction with an aqueous solution (e.g., saturated ammonium chloride).
- Extract the product with an organic solvent (e.g., diethyl ether or dichloromethane).
- Wash the organic layer with brine, dry over an anhydrous drying agent (e.g., sodium sulfate), and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography to obtain the pure 2-bromo-3-alkylthiophene.



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Caption: Synthetic pathway for **2-Bromo-3-butylthiophene**.

## Reactivity and Applications

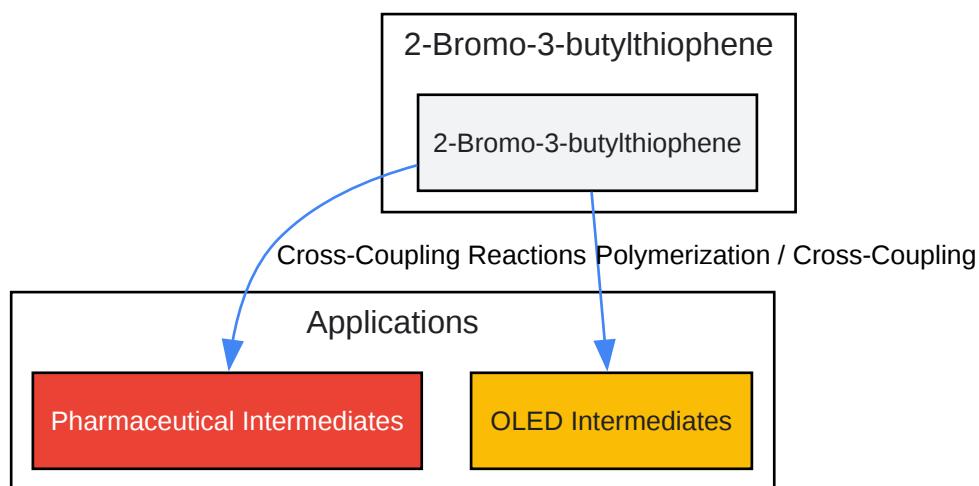
The bromine atom at the 2-position of the thiophene ring is the primary site of reactivity, making **2-Bromo-3-butylthiophene** a valuable substrate for various cross-coupling reactions. This reactivity allows for the introduction of a wide range of functional groups, enabling the synthesis of complex molecules.

## Applications in Materials Science

**2-Bromo-3-butylthiophene** is a key intermediate in the synthesis of organic semiconductors for use in Organic Light-Emitting Diodes (OLEDs) and other organic electronic devices.<sup>[1][5]</sup> The thiophene backbone possesses semiconducting properties, and the bromo- and butyl-substituents allow for polymerization and tuning of solubility and processability of the resulting materials.<sup>[5]</sup>

## Applications in Drug Development

The thiophene moiety is a common scaffold in many pharmacologically active compounds. **2-Bromo-3-butylthiophene** serves as a foundational building block for the creation of novel drug candidates.<sup>[1]</sup> The reactive bromine atom facilitates the attachment of various pharmacophores through cross-coupling reactions, enabling the exploration of new chemical space in drug discovery programs.



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Caption: Role of **2-Bromo-3-butylthiophene** as a versatile intermediate.

## Conclusion

**2-Bromo-3-butylthiophene** is a valuable and versatile chemical intermediate with significant applications in both materials science and drug development. Its unique combination of a reactive bromine handle, a solubilizing alkyl chain, and a conjugated thiophene core provides chemists with a powerful tool for the synthesis of advanced materials and novel therapeutic agents. The information provided in this technical guide serves as a foundational resource for researchers and professionals working with this important compound.

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## References

- 1. nbino.com [nbino.com]
- 2. 2-Bromo-3-butylthiophene | C8H11BrS | CID 15354891 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. 2-Bromo-3-butylthiophene | 145543-82-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. nbino.com [nbino.com]
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